Comprehensive Characterization of Benzyl(1-methoxypropan-2-yl)amine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Benzyl(1-methoxypropan-2-yl)amine*
CAS No.:	*256473-98-0*
Cat. No.:	*B1438269*

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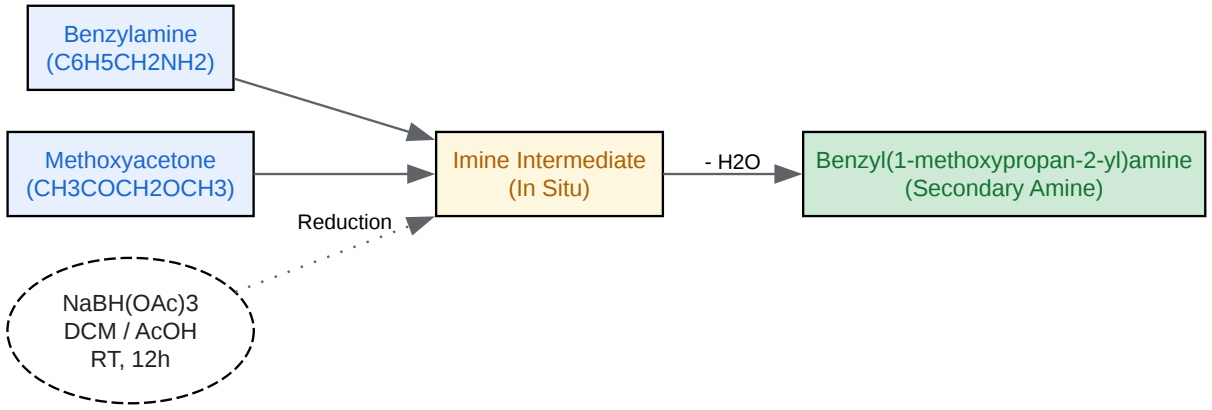
Chemical Identity & Structural Context[1][2][3][4][5][6][7][8]

- IUPAC Name:N-Benzyl-1-methoxypropan-2-amine
- Molecular Formula:
- Molecular Weight: 179.26 g/mol
- Chirality: The C2 position on the propyl chain is a stereocenter. Unless specified as enantiopure (R or S), the data below refers to the racemate.

Synthesis Pathway: Reductive Amination

The most robust route to this compound is the reductive amination of methoxyacetone with benzylamine, utilizing Sodium Triacetoxyborohydride (STAB) as a mild, selective reducing agent. This method minimizes the formation of bis-alkylated byproducts.

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Figure 1: Reductive amination pathway utilizing mild hydride transfer to prevent over-alkylation.

Nuclear Magnetic Resonance (NMR) Profiling[9]

Expert Insight: Diastereotopicity

A critical spectroscopic feature of this molecule is the chiral center at C2. This chirality renders the protons on the adjacent carbons (the benzyl

and the ether

) diastereotopic.

- Benzyl Protons: While often reported as a singlet in low-field NMR, in high-field instruments (400 MHz+), these may resolve into an AB quartet.
- Ether Protons: The

  adjacent to the methoxy group will appear as a distinct doublet of doublets (dd) or a complex multiplet, not a simple doublet.

H NMR Data (400 MHz,)

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Position / Group	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
Aromatic Ring	7.20 – 7.35	Multiplet (m)	5H	Overlapping ortho, meta, and para protons of the phenyl group.
Benzyl	3.78 – 3.85	Singlet (s) or AB q	2H	Diastereotopic center. May split (Hz) due to adjacent chiral center.
Methoxy	3.34	Singlet (s)	3H	Distinct, sharp singlet characteristic of aliphatic methoxy groups.
Ether	3.25 – 3.32	Multiplet (m)	2H	Diastereotopic protons adjacent to the chiral methine.
Methine	2.88 – 2.96	Multiplet (m)	1H	The chiral center. Coupled to the methyl doublet and ether methylene.
Amine	1.60 – 1.90	Broad singlet	1H	Exchangeable. Shift varies with concentration and water content.

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Alkyl	1.08	Doublet (d, Hz)	3H	Terminal methyl group coupled to the methine proton.

C NMR Data (100 MHz,)

Carbon Type	Shift (, ppm)	Assignment
Aromatic C-ipso	140.5	Quaternary carbon attached to the methylene.
Aromatic C-Ar	128.4, 128.1, 126.9	Ortho, meta, and para carbons.
Ether	76.8	Deshielded by oxygen; diagnostic peak for the ether linkage.
Methoxy	59.1	Typical aliphatic methoxy shift.
Methine	51.8	The chiral center (C2).
Benzyl	51.2	Benzylic carbon attached to nitrogen.
Alkyl	17.5	Terminal methyl group.

Mass Spectrometry (MS) Fingerprinting

The fragmentation pattern is dominated by alpha-cleavage relative to the nitrogen atom and the stability of the benzyl cation (tropylium ion).

Fragmentation Logic[10][11]

- Molecular Ion (

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):

179 (Weak).

- Base Peak:

  91 (Tropylium ion,

). This is characteristic of all benzylamines.

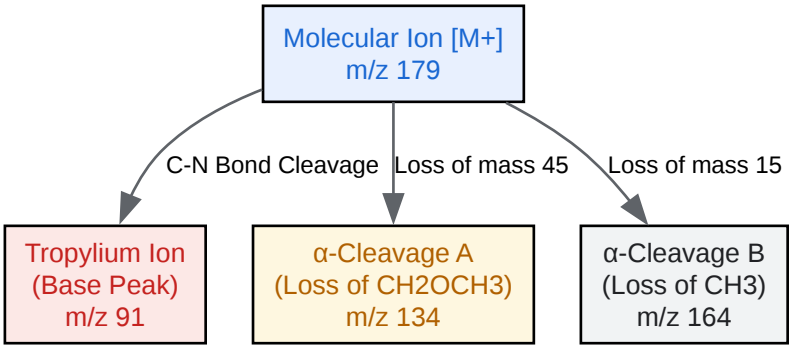
- -Cleavage (Ether loss): Cleavage at the C2-C1 bond loses the methoxymethyl group (

  , mass 45), yielding the ion at

  134.

- -Cleavage (Methyl loss): Loss of the terminal methyl (mass 15) yields

  164.



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Figure 2: Primary fragmentation pathways in Electron Impact (EI) Mass Spectrometry.

Infrared (IR) Spectroscopy

The IR spectrum confirms the secondary amine and ether functionalities while ruling out carbonyl impurities (from unreacted methoxyacetone).

- 3300 – 3350 cm

  : N-H stretching (Weak, broad). A single band indicates a secondary amine.

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- 3020 – 3080 cm

  : Aromatic C-H stretching.

- 2800 – 2980 cm

  : Aliphatic C-H stretching (Methyl/Methylene).

- 1110 – 1130 cm

  : C-O-C ether stretching (Strong). This distinguishes the product from simple alkyl benzylamines.

- 690 & 730 cm

  : Monosubstituted benzene ring out-of-plane bending (strong diagnostic bands).

Experimental Protocols

A. Synthesis (Reductive Amination)

Standardized protocol adapted for high purity.

- Preparation: In a dry round-bottom flask, dissolve benzylamine (10 mmol, 1.09 mL) and methoxyacetone (10 mmol, 0.92 mL) in Dichloromethane (DCM, 30 mL).
- Acidification: Add Glacial Acetic Acid (12 mmol) to catalyze imine formation. Stir at Room Temperature (RT) for 30 minutes.
- Reduction: Cool the mixture to 0°C. Add Sodium Triacetoxyborohydride (STAB, 14 mmol, 3.0 g) portion-wise over 15 minutes.
- Reaction: Allow the mixture to warm to RT and stir for 12–16 hours under Nitrogen.
- Quench: Quench with saturated aqueous

  until pH > 8.

- Extraction: Extract with DCM (3 x 20 mL). Wash combined organics with brine, dry over

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, and concentrate in vacuo.

- Purification: If necessary, purify via flash column chromatography (Silica gel; Hexanes/Ethyl Acetate 8:2 + 1% Triethylamine).

B. Sample Preparation for NMR

- Solvent: Deuterated Chloroform (

) is preferred.

- Concentration: 10–15 mg of amine in 0.6 mL solvent.

- Note: If the amine is converted to its HCl salt for stability, the chemical shifts (especially protons alpha to the nitrogen) will shift downfield significantly (approx +0.5 to +1.0 ppm) due to the positive charge.

References

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- Abdel-Magid, A. F., et al. (1996). "Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride." Journal of Organic Chemistry, 61(11), 3849-3862. (Standard protocol for STAB reductive amination).

- McLafferty, F. W., & Turecek, F. (1993). Interpretation of Mass Spectra. University Science Books. (Source for benzyl and alpha-cleavage fragmentation mechanisms).[2]

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Sources

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- 2. researchgate.net [researchgate.net]
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